

stabilizing Solvent Blue 83 in acidic and basic conditions

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Compound Focus: C.I. Solvent Blue 83

CAS No.: 103220-11-7

Cat. No.: S1818684

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Chemical Profile of Solvent Blue 83

Solvent Blue 83 is a triarylmethane dye known for its robust chemical stability, particularly in challenging pH environments. The table below summarizes its key stability characteristics:

Property	Characteristics and Performance
Chemical Class	Triarylmethane dye [1]
Molecular Formula	$C_{12}H_{11}N_3$ [1]
Thermal Stability	Excellent heat resistance up to 280°C [1]
Acid/Base Stability	Resistant to 5% hydrochloric acid and 5% sodium carbonate solutions; no observed changes [1]
Solubility Profile	Insoluble in water; soluble in various organic solvents (e.g., alcohols, esters, aromatic solvents) [1]

The molecular structure of Solvent Blue 83, featuring a central triarylmethane core with dimethylamino and phenylamino substituents, contributes to its stability. These electron-donating groups create a stable,

conjugated system that helps the molecule resist degradation under various chemical stresses [1].

Frequently Asked Questions (FAQs)

- 1. Is Solvent Blue 83 stable in acidic conditions?** Yes, it demonstrates excellent stability in acidic environments. Testing shows no observable changes when exposed to 5% hydrochloric acid solution [1].
- 2. Can I use Solvent Blue 83 in basic solutions?** Yes, it is also stable in basic conditions. It shows resistance to 5% sodium carbonate solutions with no observed decomposition [1].
- 3. What is the thermal limit for Solvent Blue 83?** The dye exhibits exceptional thermal stability, with documented heat resistance up to 280°C, making it suitable for high-temperature applications [1].

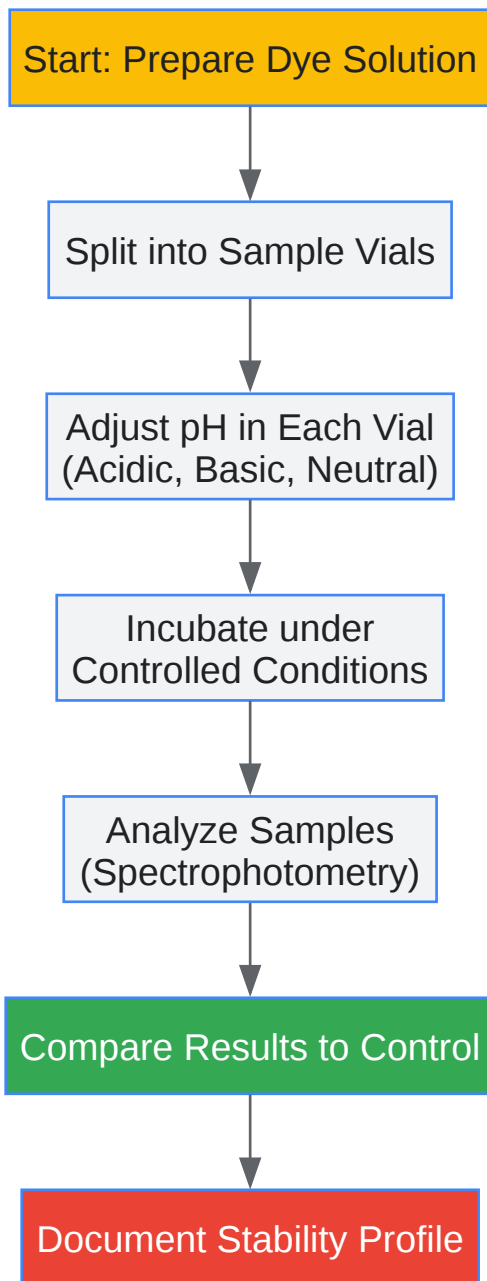
Troubleshooting Guide

While the dye is inherently stable, some issues can arise from external factors.

Problem	Possible Cause	Suggested Solution
Unexpected Color Fade/Change	Exposure to strong oxidizing agents or extreme pH beyond tested range [1].	Use within specified pH and chemical parameters; avoid strong oxidizers.
Poor Solubility or Precipitation	Incorrect solvent selection; water contamination [1].	Ensure use of compatible organic solvents (e.g., chloroform, DMSO, methanol); keep system anhydrous [1] [2].
Inconsistent Staining/Results	Degradation from prolonged exposure to intense light [3].	Protect dye solutions and dyed materials from direct light; store in dark containers.

Experimental Protocol: Verifying Dye Stability

You can confirm the stability of Solvent Blue 83 under your specific conditions with this experimental workflow.



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Materials:

- Solvent Blue 83
- High-purity organic solvent (e.g., methanol, ethanol)
- Acid and base solutions for pH adjustment (e.g., HCl, NaOH)
- Spectrophotometer (UV-Vis)
- Cuvettes
- pH meter

- Volumetric flasks, pipettes

Procedure:

- **Preparation:** Dissolve a precise amount of Solvent Blue 83 in your chosen solvent to prepare a stock solution [1].
- **Sample Preparation:** Split the stock solution into several vials. Adjust the pH of these vials to cover the range you wish to test (e.g., pH 2, 7, and 12) using small volumes of acid or base solutions. Leave one vial at the native pH as a control.
- **Incubation:** Allow the vials to stand for a predetermined period (e.g., 1 hour, 24 hours) under controlled temperature and protected from light [3].
- **Analysis:** Measure the absorbance of each sample using a spectrophotometer. The characteristic absorption peak for this class of dyes is typically in the visible range [1].
- **Data Interpretation:** Compare the absorbance values and the wavelength of maximum absorption (λ_{\max}) between the treated samples and the control. A significant change in absorbance or a shift in λ_{\max} indicates an interaction or degradation.

Key Stability Insights

- **Proven Resilience:** Solvent Blue 83 has demonstrated stability in both 5% HCl and 5% sodium carbonate, providing a verified working range [1].
- **Thermal Endurance:** Its heat resistance up to 280°C allows for use in high-temperature processing [1].
- **Light Sensitivity:** Like many dyes, it may be susceptible to prolonged exposure to intense light. For long-term storage or use, protecting solutions and substrates from light is recommended [3].

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References

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